

Essential Safety and Operational Guide for 2-Nitrophenethyl Alcohol

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Compound of Interest

Compound Name: 2-Nitrophenethyl alcohol

Cat. No.: B086422

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Nitrophenethyl alcohol** in a laboratory setting. The following information is intended for researchers, scientists, and drug development professionals to ensure safe handling and minimize exposure risks.

Chemical and Physical Properties

Property	Value	Source
CAS Number	15121-84-3	[1][2]
Molecular Formula	C8H9NO3	[1][2][3]
Molecular Weight	167.16 g/mol	[3][4]
Appearance	Colorless to pale yellow solid or dark brown liquid	[1][3]
Melting Point	2 °C (36 °F)	[2]
Boiling Point	267 °C (513 °F) at 760 mmHg	[2]
Flash Point	> 113 °C (> 235.4 °F) - closed cup	[4]
Density	1.19 g/mL at 25 °C	[2]
Solubility	Insoluble in water	[1][2][3]

Hazard Identification and GHS Classification

2-Nitrophenethyl alcohol is a hazardous substance that requires careful handling. The GHS classification indicates the following potential hazards:

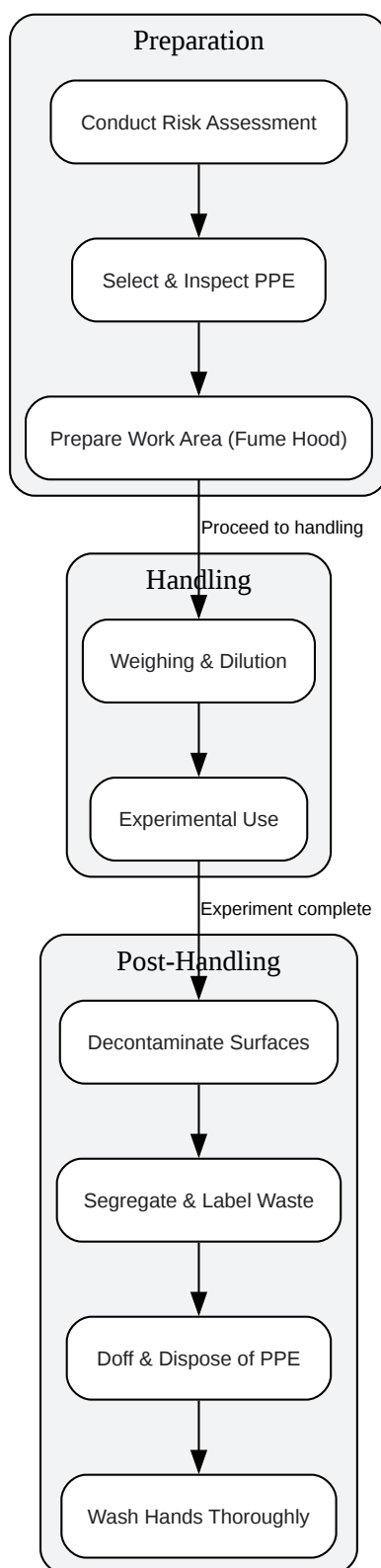
Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Acute Aquatic Toxicity	1	H410: Very toxic to aquatic life with long lasting effects

Source:[2]

When heated to decomposition, it may emit toxic vapors of nitrogen oxides (NOx)[1][3]. This chemical is considered probably combustible[1][2][3].

Operational Plan: Safe Handling and Personal Protective Equipment (PPE)

A systematic approach is crucial for the safe handling of **2-Nitrophenethyl alcohol**. The following workflow outlines the necessary steps from preparation to post-handling procedures.



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Caption: Workflow for Safe Handling of **2-Nitrophenethyl Alcohol**.

Personal Protective Equipment (PPE) Requirements

The selection of appropriate PPE is critical to prevent exposure. The following table summarizes the recommended PPE for handling **2-Nitrophenethyl alcohol**.

Body Part	PPE Recommendation	Standard/Specification
Respiratory	NIOSH-approved half-face respirator with organic vapor/acid gas cartridge and dust/mist filter.	NIOSH
Hands	Chemical-resistant gloves (e.g., Nitrile or Neoprene). Two pairs of chemotherapy gloves are recommended for handling hazardous products.	ASTM D6978
Eyes/Face	Chemical safety goggles and a face shield.	OSHA 29 CFR 1910.133 or EN166
Body	Disposable gown made of polyethylene-coated polypropylene or other resistant laminate material. A lab coat is not sufficient.	N/A
Feet	Chemical-resistant, steel-toe boots or shoes.	N/A

Sources:[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Experimental Protocols: Step-by-Step Guidance

1. Preparation:

- Risk Assessment: Before beginning any work, conduct a thorough risk assessment for the planned experiment.

- **PPE Inspection:** Inspect all PPE for damage before use. Ensure respirators are properly fit-tested.
- **Work Area Setup:** All handling of **2-Nitrophenethyl alcohol** should occur within a certified chemical fume hood to ensure adequate ventilation[1]. The work surface should be clean and uncluttered.

2. Handling:

- **Weighing and Dilution:** When weighing the neat chemical or preparing solutions, wear the recommended respiratory protection[2].
- **Experimental Use:** Avoid direct physical contact with the chemical[1]. Use appropriate tools and techniques to minimize the generation of dusts or aerosols. Keep containers tightly closed when not in use[5].

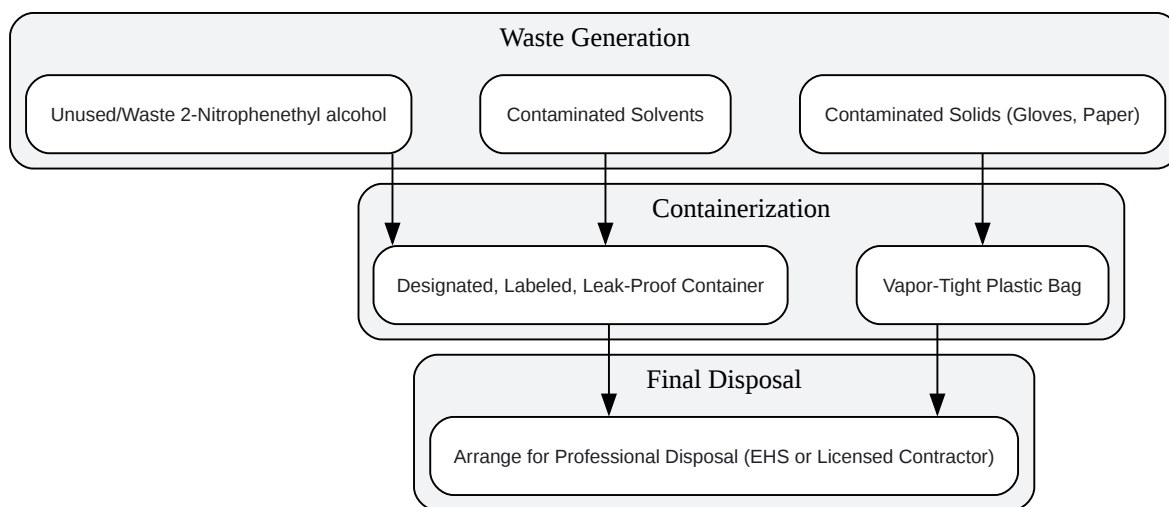
3. Post-Handling:

- **Decontamination:** After handling, decontaminate all surfaces. Wipe the work area with 60-70% ethanol followed by a soap and water solution[1][2].
- **PPE Removal:** Remove PPE in a designated area, avoiding self-contamination. Dispose of single-use PPE as hazardous waste.
- **Personal Hygiene:** Wash hands thoroughly with soap and water after removing gloves.

Disposal Plan: Waste Management and Spill Response

Proper disposal of **2-Nitrophenethyl alcohol** and associated waste is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Disposal



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Caption: Waste Disposal Workflow for **2-Nitrophenethyl Alcohol**.

Protocol for Waste Disposal:

- Segregation: At the point of generation, segregate all waste containing **2-Nitrophenethyl alcohol**. This includes unused product, contaminated solvents, and disposable labware like gloves and pipette tips[8]. Do not mix this waste with non-hazardous materials[8].
- Containerization:
 - Chemical Waste: Use a designated, leak-proof, and chemically compatible container for liquid and solid chemical waste[8]. The container must be kept tightly closed and should not be filled beyond 90% of its capacity[9].
 - Contaminated Labware: Seal contaminated clothing and absorbent paper in a vapor-tight plastic bag for disposal[2].
- Labeling: Clearly label all waste containers with the contents, including the full chemical name and associated hazards.

- **Storage:** Store waste containers in a cool, dry, and well-ventilated area, away from incompatible materials and ignition sources[1].
- **Professional Disposal:** Arrange for the collection of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor[8].

Spill Response

In the event of a spill, follow these procedures:

- **Evacuate:** Immediately evacuate all non-essential personnel from the area.
- **Ventilate:** Ensure the area is well-ventilated, preferably within a fume hood.
- **Remove Ignition Sources:** If the chemical is spilled, remove all sources of ignition[2].
- **Containment:** For small spills, absorb the material with an inert substance (e.g., sand, earth).
- **Cleanup:**
 - Wear appropriate PPE, including respiratory protection.
 - Carefully collect the absorbed material and place it into a sealed container for disposal.
 - Wash the spill area with 60-70% ethanol followed by soap and water[1][2].
- **Verification:** Do not re-enter the area until a safety officer has verified that it has been properly cleaned[1][2].

First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[2]
Skin Contact	Immediately remove all contaminated clothing. Wash skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops or persists.[2]
Inhalation	Move the victim to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[2]
Ingestion	Do not induce vomiting. If the victim is conscious and alert, give 1-2 glasses of water to dilute the chemical. Never give anything by mouth to an unconscious person. Call a poison control center or physician immediately.[1]

For all exposures, be prepared to transport the victim to a hospital for treatment.

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